

molecular weight of cis-3-Methyl-2-pentene

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Compound of Interest

Compound Name: *cis-3-Methyl-2-pentene*

Cat. No.: B1583948

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An In-Depth Technical Guide to the Physicochemical Properties of **cis-3-Methyl-2-pentene**

Executive Summary

cis-3-Methyl-2-pentene, a six-carbon acyclic alkene, serves as a fundamental building block and reference compound in various sectors of chemical research and industry. Its specific stereochemistry and physicochemical properties dictate its reactivity, utility, and handling requirements. This technical guide provides a comprehensive overview of **cis-3-Methyl-2-pentene**, focusing on its molecular weight and associated properties. It is intended for researchers, chemists, and drug development professionals who require precise data for experimental design, process development, and safety assessments. We will delve into its chemical identity, core physical constants, analytical characterization methods, and critical safety protocols, grounding all claims in authoritative data.

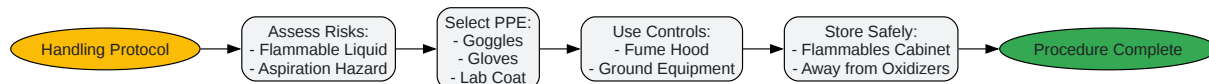
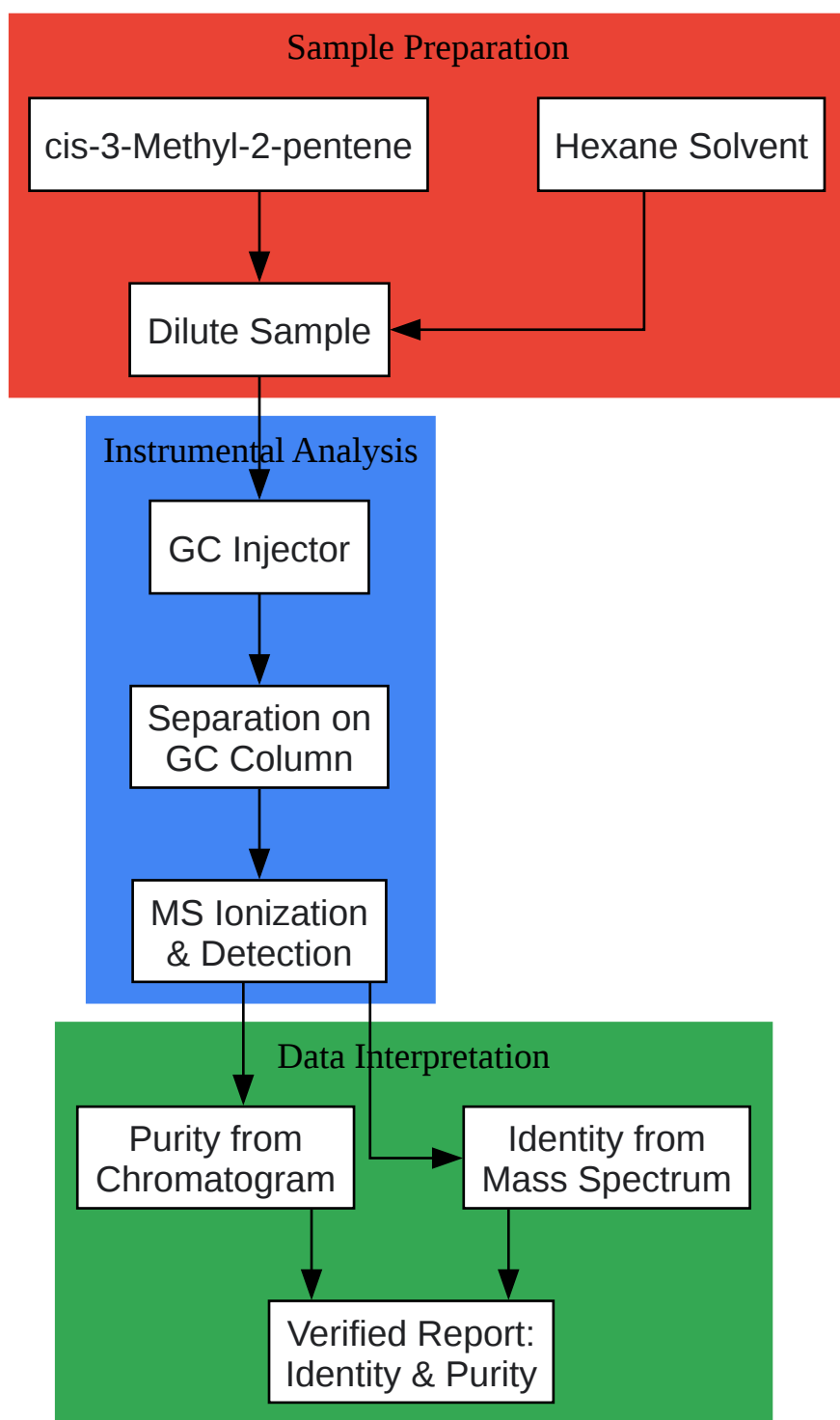
Chemical Identity and Molecular Structure

The unambiguous identification of a chemical entity is the foundation of all scientific work. **cis-3-Methyl-2-pentene** is systematically named according to IUPAC nomenclature, which defines its structure and the spatial arrangement of its substituents around the carbon-carbon double bond.

- IUPAC Name: (2Z)-3-Methylpent-2-ene
- Synonyms: (Z)-3-Methyl-2-pentene, cis-3-Methylpent-2-ene[1]
- CAS Number: 922-62-3[1][2][3]

- Molecular Formula: C_6H_{12}

The designation "cis" or "(Z)" indicates that the higher-priority substituent groups on each carbon of the double bond are on the same side. For 3-methyl-2-pentene, this means the methyl group on C2 and the ethyl group on C3 are on the same side of the double bond's plane.



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